

Application Notes and Protocols for SAR-150640

In Vivo Animal Studies

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Compound of Interest

Compound Name: SAR-150640

Cat. No.: B1258426

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These application notes provide a comprehensive overview of the in vivo use of **SAR-150640**, a potent and selective β 3-adrenoceptor agonist. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the therapeutic potential of this compound.

Introduction

SAR-150640 is a selective agonist for the β 3-adrenergic receptor, which has shown promise in preclinical studies for conditions requiring smooth muscle relaxation, particularly in the context of preterm labor.^[1] Its mechanism of action involves the stimulation of β 3-adrenoceptors, leading to an increase in intracellular cyclic AMP (cAMP) levels and subsequent downstream signaling events that promote muscle relaxation.^[1]

Data Presentation

In Vivo Efficacy of SAR-150640

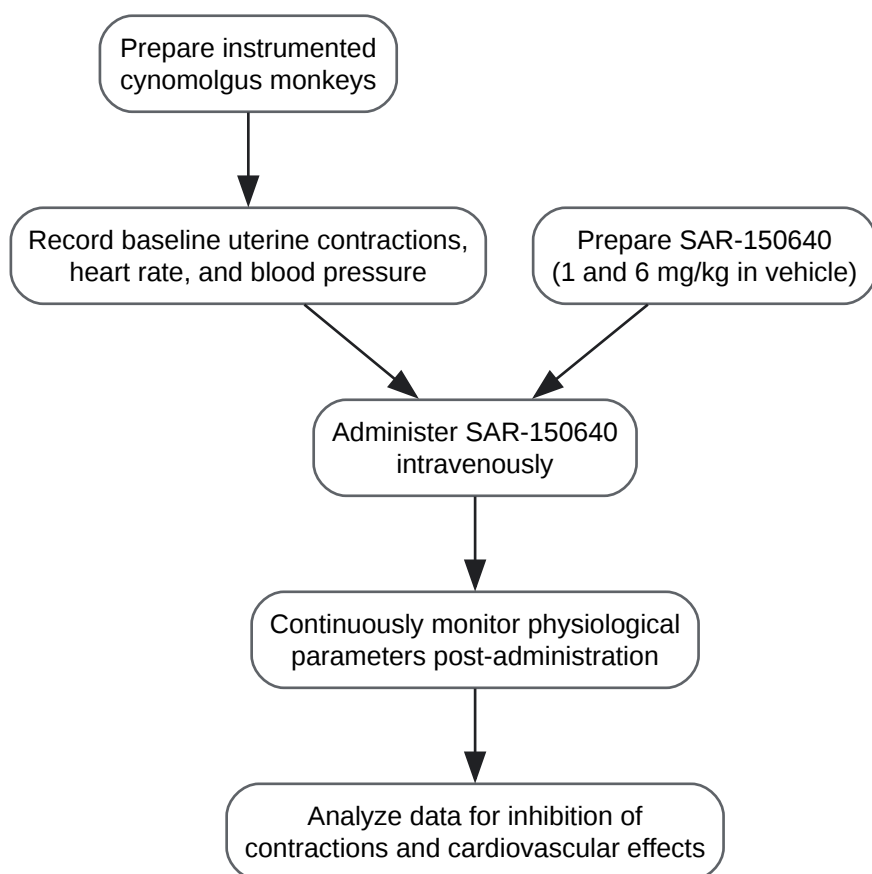
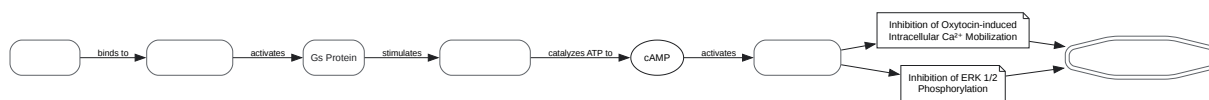
Animal Model	Therapeutic Area	Route of Administration	Dosage	Key Findings	Reference
Cynomolgus Monkey	Preterm Labor	Intravenous	1 and 6 mg/kg	Dose-dependent inhibition of myometrial contractions with no significant effects on heart rate or blood pressure.	[1]

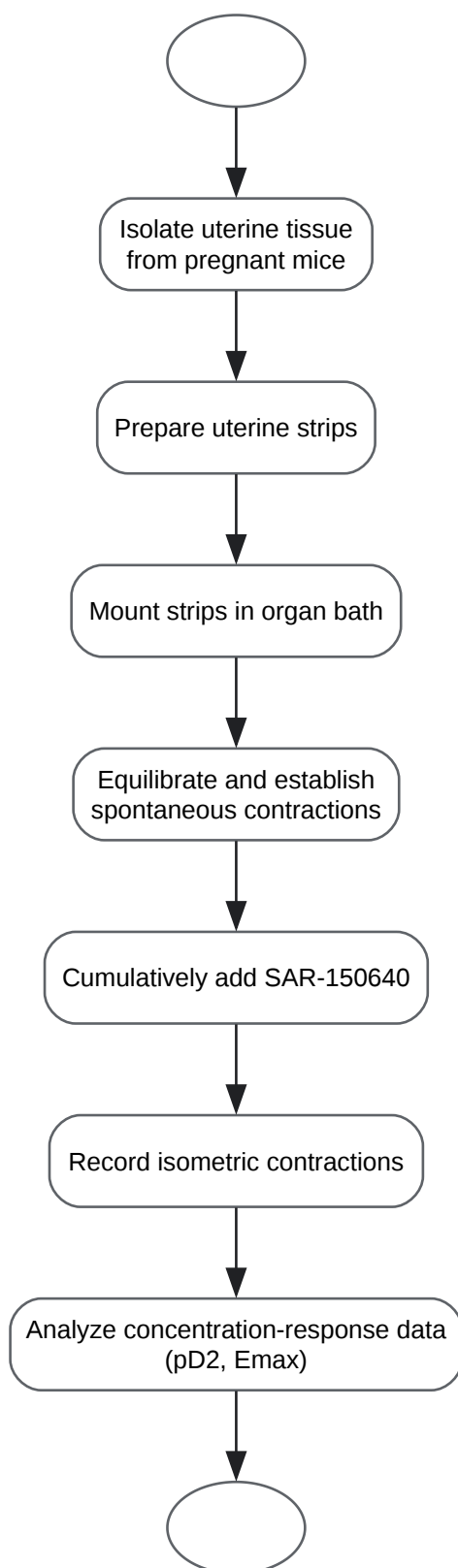
In Vitro Activity of SAR-150640

System	Assay	Agonist	pD2 / pIC50	Emax (%)	Reference
Pregnant Mouse Uterus	Inhibition of Rhythmic Contractions	SAR-150640	6.64 ± 0.21	104.9 ± 7.95	[2]
Human Near-Term Myometrial Strips	Inhibition of Spontaneous Contractions	SAR-150640	6.4	Not Reported	[1]

Signaling Pathway

The primary mechanism of action of **SAR-150640** is the activation of the β 3-adrenergic receptor signaling pathway in myometrial cells. This leads to smooth muscle relaxation through the following steps:





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References

- 1. In vitro and in vivo pharmacological profile of the selective β 3-adrenoceptor agonist mirabegron in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. SAR-150640 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
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